

Physicochemical Properties of (2-(Methoxycarbonyl)pyridin-4-yl)boronic acid

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Compound of Interest

Compound Name: (2-(Methoxycarbonyl)pyridin-4-yl)boronic acid

Cat. No.: B590794

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(2-(Methoxycarbonyl)pyridin-4-yl)boronic acid, identified by the CAS number 1150114-30-9, is a boronic acid derivative of pyridine with a methoxycarbonyl substituent. This compound serves as a valuable building block in medicinal chemistry and materials science. This document provides a concise summary of its molecular weight and chemical formula.

Key Molecular Data

The fundamental molecular properties of **(2-(Methoxycarbonyl)pyridin-4-yl)boronic acid** are detailed below. The molecular formula delineates the elemental composition of the molecule, while the molecular weight provides the mass of one mole of the substance. These parameters are crucial for stoichiometric calculations in chemical reactions and for the characterization of the compound.

Property	Value
Molecular Formula	C7H8BNO4[1][2][3][4][5]
Molecular Weight	180.96 g/mol [1]
	181.0 g/mol [2][5]
	180.95 g/mol [3]
CAS Number	1150114-30-9[1][2][3][4][5]

The slight variations in the reported molecular weight values are attributable to differences in calculation methods and rounding conventions employed by various chemical data providers. For most practical purposes in a laboratory setting, these values can be used interchangeably.

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